

Technical Guide to the Material Safety of 3-Bromo-5-chlorotoluene

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Compound of Interest

Compound Name: 3-Bromo-5-chlorotoluene

Cat. No.: B046676

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for research, scientific, and drug development professionals. It is not a substitute for a certified Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) from a supplier. Always consult the specific SDS provided with the chemical product before handling.

Chemical Identification and Physical Properties

3-Bromo-5-chlorotoluene is an organic compound with the chemical formula C_7H_6BrCl .^{[1][2]} It is also known by its IUPAC name, 1-bromo-3-chloro-5-methylbenzene.^[4] This compound serves as a raw material in organic synthesis, particularly for pharmaceuticals and dyes.^[1]

The following table summarizes the key physical and chemical properties of **3-Bromo-5-chlorotoluene**.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₆ BrCl	[1][2][3][4]
Molecular Weight	205.48 g/mol	[2][3][4]
Appearance	Colorless to yellowish liquid or colorless fused solid	[1][2][3]
Density	Approximately 1.43 - 1.535 g/cm ³	[1][5]
Melting Point	Approximately -44°C to 25°C	[1][5]
Boiling Point	Approximately 208°C to 222.3°C at 760 mmHg	[1][5]
Flash Point	101.5°C	[5]
Solubility	Soluble in organic solvents like chloroform and ethyl acetate; almost insoluble in water.	[1][5]
CAS Number	329944-72-1	[2][4]


Hazard Identification and Classification


3-Bromo-5-chlorotoluene is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications based on available data.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Source: PubChem.[4]

The hazard pictograms associated with these classifications are:

 alt text

 alt text

Toxicological Information

Specific quantitative toxicological data, such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%), for **3-Bromo-5-chlorotoluene** are not readily available in the public domain. However, data for the structurally related compound 3-Bromotoluene is available and can provide an indication of potential toxicity.

Toxicological Data for 3-Bromotoluene (Surrogate)

Test	Species	Route	Value
LD50	Mouse	Oral	1436 mg/kg

Source: Central Drug House (P) Ltd.[6]

It is crucial to handle **3-Bromo-5-chlorotoluene** with the assumption of high toxicity due to the GHS classification "Toxic if swallowed". [4]

Experimental Protocols: General Methodology for Acute Oral Toxicity (LD50) Determination

While a specific experimental protocol for **3-Bromo-5-chlorotoluene** is not available, a standard methodology would follow guidelines such as those from the Organisation for Economic Co-operation and Development (OECD), for instance, OECD Test Guideline 423 (Acute Oral toxicity – Acute Toxic Class Method).

A generalized protocol would involve the following steps:

- Animal Selection: Healthy, young adult laboratory animals of a single sex (typically females, as they are often slightly more sensitive) from a standard strain (e.g., Sprague-Dawley rats)

are used.

- **Housing and Acclimatization:** Animals are housed in appropriate conditions with controlled temperature, humidity, and light cycles. They are acclimatized to the laboratory conditions for at least five days before the study.
- **Dose Preparation:** The test substance is prepared to the desired concentrations, often using a suitable vehicle (e.g., corn oil or water) if it is not administered neat.
- **Administration:** The substance is administered in a single dose by gavage to the animals after a short period of fasting.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes. Observations are conducted frequently on the day of dosing and at least daily thereafter for 14 days.
- **Necropsy:** All animals (including those that die during the study and those euthanized at the end) undergo a gross necropsy to identify any pathological changes.
- **Data Analysis:** The LD50 value is calculated based on the mortality data using appropriate statistical methods.

Handling, Storage, and First Aid

Handling and Personal Protective Equipment (PPE)

Due to its hazardous nature, strict safety precautions are necessary when handling **3-Bromo-5-chlorotoluene**.

- **Ventilation:** Use only in a well-ventilated area, preferably within a chemical fume hood. [1]*
Personal Protective Equipment:
 - **Eye Protection:** Wear chemical safety goggles or a face shield. [6] * **Hand Protection:** Wear suitable chemical-resistant gloves. [6] * **Skin Protection:** Wear appropriate protective clothing to prevent skin contact. [1] * **Respiratory Protection:** If ventilation is inadequate, use an approved respirator.

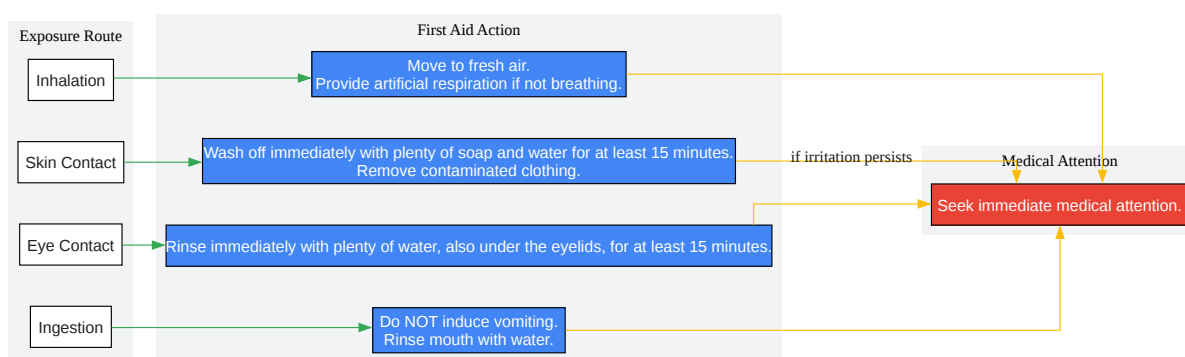
- Hygiene: Avoid contact with skin, eyes, and clothing. [1] Wash hands thoroughly after handling.

Storage

- Store in a cool, dry, and well-ventilated place. [6]* Keep the container tightly closed. [6]* Store away from open flames, heat sources, and incompatible materials such as strong oxidizing agents. [1][6]

First Aid Measures

The following diagram outlines the recommended first aid procedures in case of exposure.



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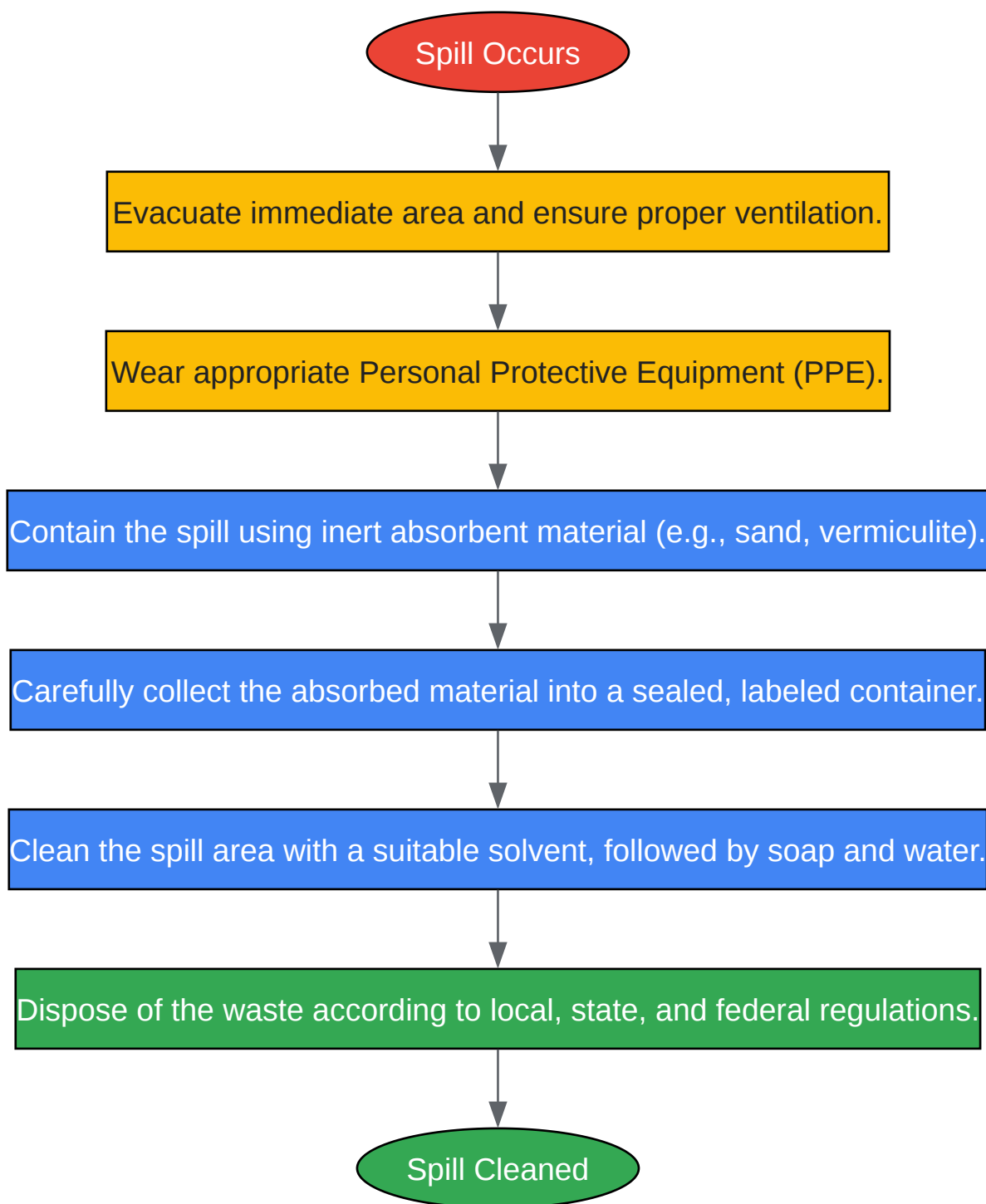
First Aid Procedures for **3-Bromo-5-chlorotoluene** Exposure.

Accidental Release and Disposal

In the event of a spill or accidental release, immediate action is required to contain the substance and prevent environmental contamination.

Spill Response Workflow

The following diagram illustrates a general workflow for responding to a chemical spill.



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General Workflow for Chemical Spill Response.

Disposal

Disposal of **3-Bromo-5-chlorotoluene** and its contaminated materials must be handled as hazardous waste. [7] Arrange for disposal through a licensed disposal company and in accordance with all applicable national and regional regulations. [7] Do not allow the material to enter drains or watercourses. [7]

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions. [6]* Conditions to Avoid: Heat, flames, and sparks. [6]* Incompatible Materials: Strong oxidizing agents. [6]* Hazardous Decomposition Products: Under fire conditions, it may produce carbon oxides and hydrogen bromide gas. [6] This technical guide provides a summary of the available safety information for **3-Bromo-5-chlorotoluene**. It is imperative for all personnel handling this chemical to be thoroughly trained in its potential hazards and the necessary safety precautions. Always refer to the supplier-specific Safety Data Sheet for the most current and detailed information.

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